

# An In-depth Technical Guide to 5-Methyl-3-hydroxymethylindole

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## Compound of Interest

Compound Name: 5-Methyl-3-hydroxymethylindole

Cat. No.: B1588778

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## Introduction

**5-Methyl-3-hydroxymethylindole**, also known as (5-methyl-1H-indol-3-yl)methanol, is a substituted indole derivative. The indole scaffold is a crucial pharmacophore in drug discovery, present in numerous natural products, pharmaceuticals, and biologically active compounds.<sup>[1]</sup> <sup>[2]</sup><sup>[3]</sup> This guide provides a comprehensive technical overview of **5-Methyl-3-hydroxymethylindole**, detailing its chemical properties, synthesis, and potential applications for researchers, scientists, and drug development professionals.

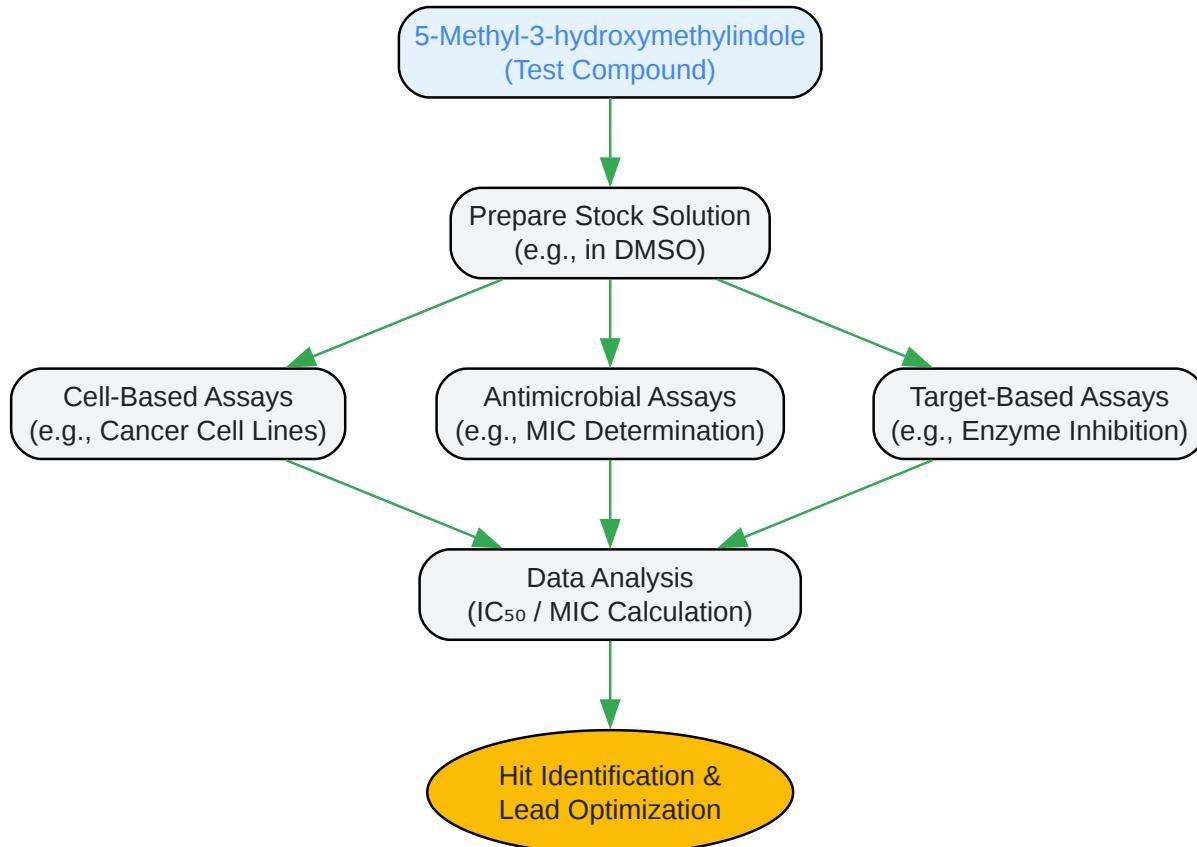
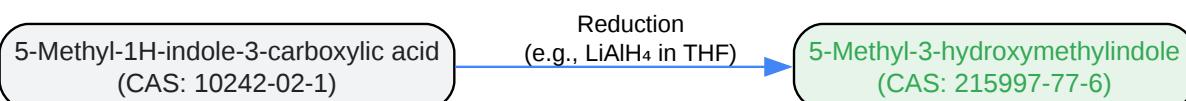
## Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Methyl-3-hydroxymethylindole** is fundamental for its application in research and development.

## Chemical Structure and Identifiers

- IUPAC Name: (5-methyl-1H-indol-3-yl)methanol<sup>[4]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>11</sub>NO<sup>[4]</sup>
- CAS Number: 215997-77-6<sup>[4][5]</sup>
- Synonyms: **5-Methyl-3-hydroxymethylindole**, (5-Methyl-3-indolyl)methanol<sup>[4]</sup>

Diagram 1: Chemical Structure of **5-Methyl-3-hydroxymethylindole**



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